

Cochlioquinone A specificity protein kinase C diacylglycerol kinase

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Compound Focus: Cochlioquinone A

CAS No.: 32450-25-2

Cat. No.: S569421

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Specificity of Cochlioquinone A

The table below compares the effects of **Cochlioquinone A** on DGK, PKC, and other related enzymes based on experimental data.

Target Enzyme	Effect of Cochlioquinone A	Key Experimental Findings	Kinetic Parameters
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| **Diacylglycerol Kinase (DGK)** | **Specific Inhibition** | • Competitively inhibits with respect to ATP. • Non-competitive with respect to diacylglycerol. • Reduces phosphatidic acid levels in T-cell lymphoma. [1] | • **Ki** = **3.1 μM** • Half-maximal concentration (IC50) for reducing cellular phosphatidic acid: **3 μM** . [1] | | **Protein Kinase C (PKC)** | **No Direct Inhibition** | • Does not inhibit PKC activity. • Indirectly augments phosphorylation of an 80 kDa protein (a known PKC substrate) by increasing its substrate, diacylglycerol. [1] | Not applicable (no direct effect) | | **Other Kinases & Enzymes** | **No Inhibition** | • **Epidermal growth factor receptor-associated protein tyrosine kinase**: Not inhibited. • **Phospholipase C**: Not inhibited. [1] | Not applicable |

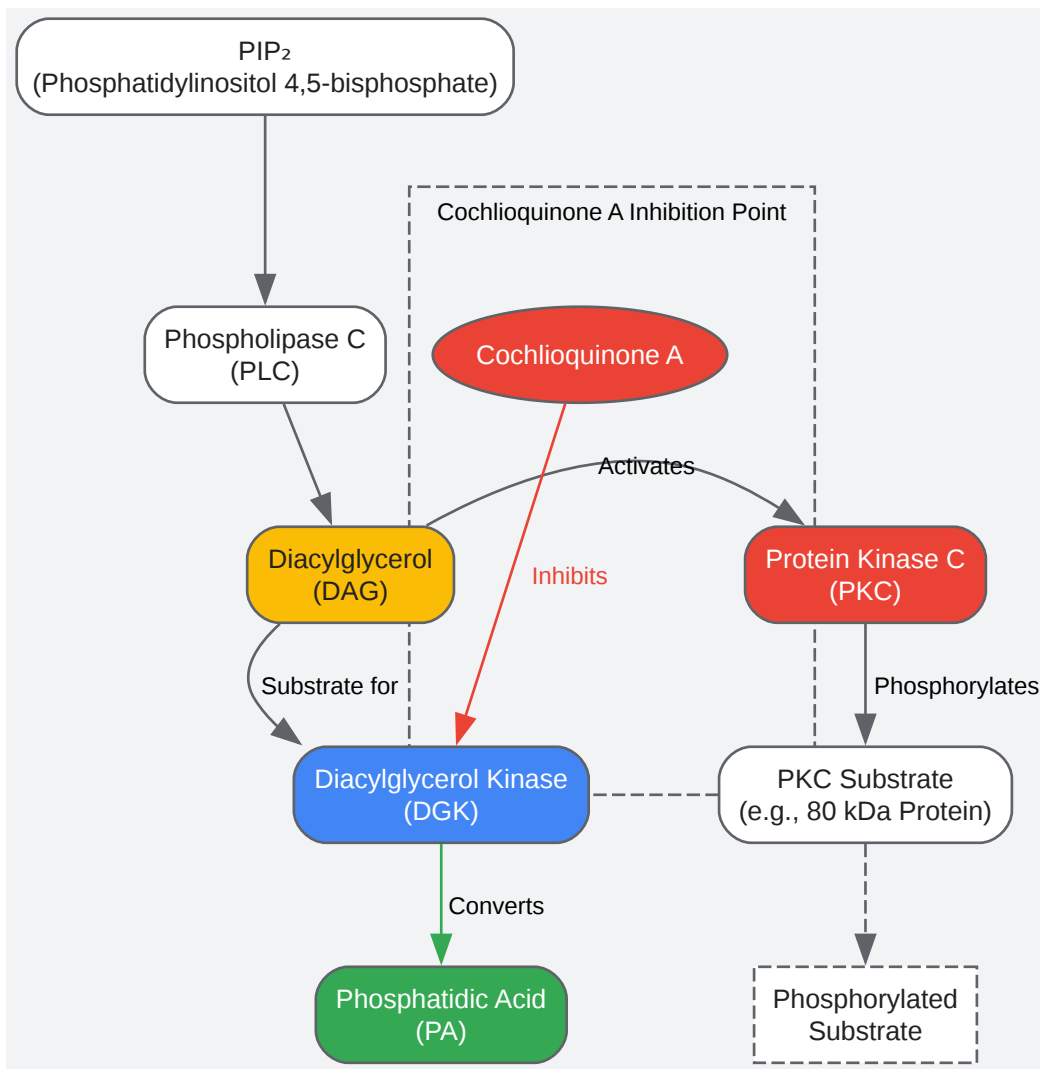
Experimental Evidence and Protocol Insights

The foundational study on **Cochlioquinone A** provides clear methodological insights into how its specificity was determined.

- **In Vitro Kinase Assays:** The inhibitory activity against diacylglycerol kinase was measured in vitro. The kinetics of inhibition were analyzed to determine the mode of action (competitive with ATP). [1]
- **Specificity Screening:** The compound was tested against a panel of other enzymes, including Protein Kinase C, epidermal growth factor receptor-associated protein tyrosine kinase, and phospholipase C, in separate activity assays to confirm selectivity for DGK. [1]
- **Cellular Activity Validation:** The effect on intact cells (T-cell lymphoma) was assessed by measuring the reduction in phosphatidic acid levels and the subsequent augmentation of 80 kDa protein phosphorylation, demonstrating functional consequences of DGK inhibition in a physiological context. [1]

DAG Signaling Pathway and Cochlioquinone A Action

To understand the mechanism, it's helpful to see where DGK and PKC function in the cellular signaling pathway. The diagram below illustrates how **Cochlioquinone A** specifically targets DGK.



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This diagram shows that **Cochlioquinone A** does not directly inhibit PKC. Instead, by blocking DGK, it prevents the conversion of DAG to Phosphatidic Acid (PA), leading to a prolonged and elevated DAG signal. This, in turn, results in enhanced PKC activity and increased phosphorylation of its substrates. [1]

Key Takeaway for Your Guide

For your comparison guide, the critical point is that **Cochlioquinone A** is a **specific inhibitor of diacylglycerol kinase**, not protein kinase C. Its value as a research tool lies in its ability to selectively perturb DAG levels, thereby indirectly modulating PKC and other DAG-sensitive pathways.

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References

1. A, an inhibitor of Cochlioquinone diacylglycerol kinase [pubmed.ncbi.nlm.nih.gov]

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